

# Synthesis and Characterization of Aluminum Sesquichlorohydrate: A Technical Guide

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## Compound of Interest

Compound Name: ALUMINUM  
SESQUICHLOROHYDRATE

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## Introduction

**Aluminum sesquichlorohydrate** (ASCH) is a complex inorganic polymer that serves as a key active ingredient in numerous antiperspirant and deodorant products. Its efficacy stems from its ability to form a temporary plug within the sweat duct, physically obstructing the flow of perspiration to the skin's surface. The performance of ASCH is intrinsically linked to its chemical composition, particularly the distribution of various polymeric aluminum species. This technical guide provides a comprehensive overview of the synthesis and characterization of **aluminum sesquichlorohydrate**, offering detailed experimental protocols and data for researchers, scientists, and drug development professionals.

## Synthesis of Aluminum Sesquichlorohydrate

The synthesis of **aluminum sesquichlorohydrate** can be broadly divided into two main stages: the preparation of a concentrated ASCH solution and an optional subsequent activation step to enhance its efficacy, resulting in activated **aluminum sesquichlorohydrate** (AASCH).

## Preparation of Concentrated Aluminum Sesquichlorohydrate Solution

A common industrial method for producing concentrated ASCH involves the reaction of aluminum metal with hydrochloric acid. The stoichiometry of this reaction is crucial for

controlling the final aluminum-to-chloride (Al:Cl) atomic ratio, which typically ranges from 1.26:1 to 1.90:1 for ASCH.

#### Experimental Protocol:

##### Materials:

- Aluminum metal powder (high purity)
- Hydrochloric acid (HCl), concentrated
- Deionized water

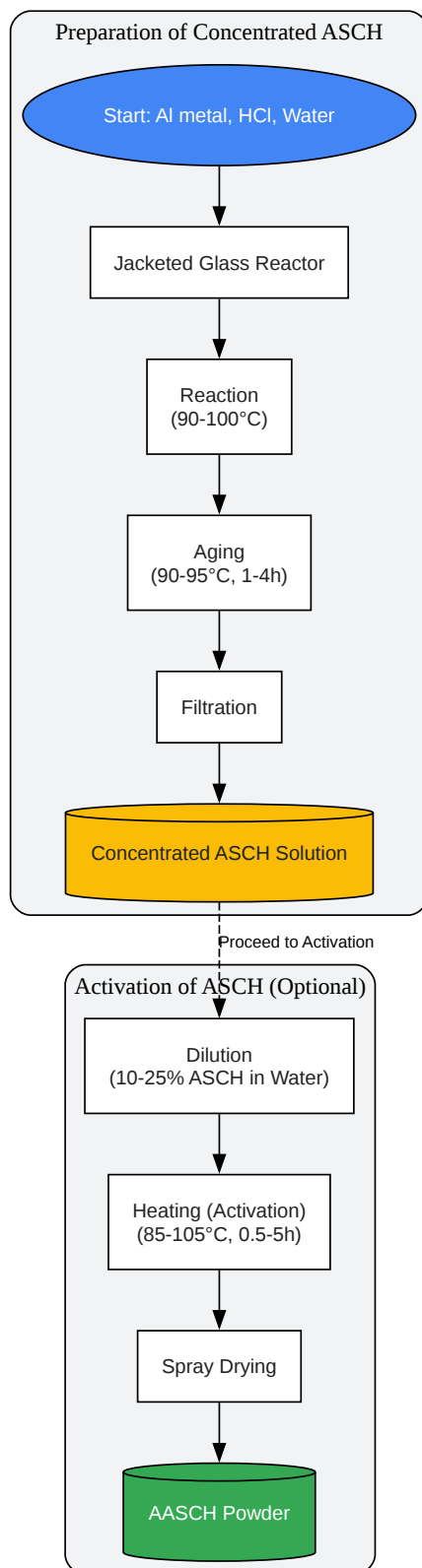
##### Equipment:

- Jacketed glass reactor with an overhead stirrer and reflux condenser
- Heating/cooling circulator
- pH meter
- Filter press or centrifuge

##### Procedure:

- **Reaction Setup:** In the jacketed glass reactor, combine a specific molar ratio of aluminum metal and hydrochloric acid in deionized water. The precise ratio will determine the final Al:Cl ratio of the product.
- **Reaction:** Heat the mixture to between 90°C and 100°C with controlled stirring. This exothermic reaction produces hydrogen gas, which must be safely vented.
- **Aging:** After the initial reaction subsides, the solution is typically "aged" at an elevated temperature (e.g., 90-95°C) for 1 to 4 hours. This aging process influences the initial polymerization of the aluminum species.
- **Filtration:** After aging, the hot solution is filtered to remove any unreacted aluminum and other insoluble impurities.

- Cooling and Storage: The resulting concentrated ASCH solution is cooled and stored.



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Caption: Synthesis workflow for **aluminum sesquichlorohydrate**.

## Activation of Aluminum Sesquichlorohydrate

To produce AASCH with enhanced antiperspirant efficacy, a controlled heating process is employed. This "activation" alters the distribution of aluminum polymers, favoring the formation of more effective species.

Experimental Protocol:

Materials:

- Concentrated ASCH solution
- Deionized water

Equipment:

- Reaction vessel with heating and stirring capabilities
- Spray dryer

Procedure:

- Dilution: Dilute the concentrated ASCH solution with deionized water to a concentration of 10% to 25% by weight.<sup>[1][2]</sup>
- Heating (Activation): Heat the diluted solution to a temperature between 85°C and 105°C for a period of 30 minutes to 5 hours.<sup>[2]</sup> Preferred conditions are often 90-95°C for 1 to 4 hours.<sup>[2]</sup> This step is critical for shifting the polymer distribution towards the more effective Band III and Band IV species.<sup>[1][2]</sup>
- Drying: The activated solution is then dried to a powder, typically through spray drying.<sup>[1][2]</sup> The resulting AASCH powder should have an Al:Cl atomic ratio of approximately 1.60 to 1.90.<sup>[2]</sup>

## Characterization of Aluminum Sesquichlorohydrate

The efficacy of ASCH and AASCH is highly dependent on the size and distribution of the aluminum-containing polymers. Therefore, robust analytical characterization is essential. The two primary techniques employed are Size Exclusion Chromatography (SEC) and 27-Aluminum Nuclear Magnetic Resonance ( $^{27}\text{Al}$  NMR) spectroscopy.

## Size Exclusion Chromatography (SEC)

SEC separates molecules based on their hydrodynamic volume, providing a profile of the polymer distribution. Larger polymers elute from the column before smaller ones.

Experimental Protocol:

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Size Exclusion Chromatography (SEC) column (e.g., silica-based or polymer-based suitable for aqueous solutions)
- Refractive Index (RI) detector

Sample Preparation:

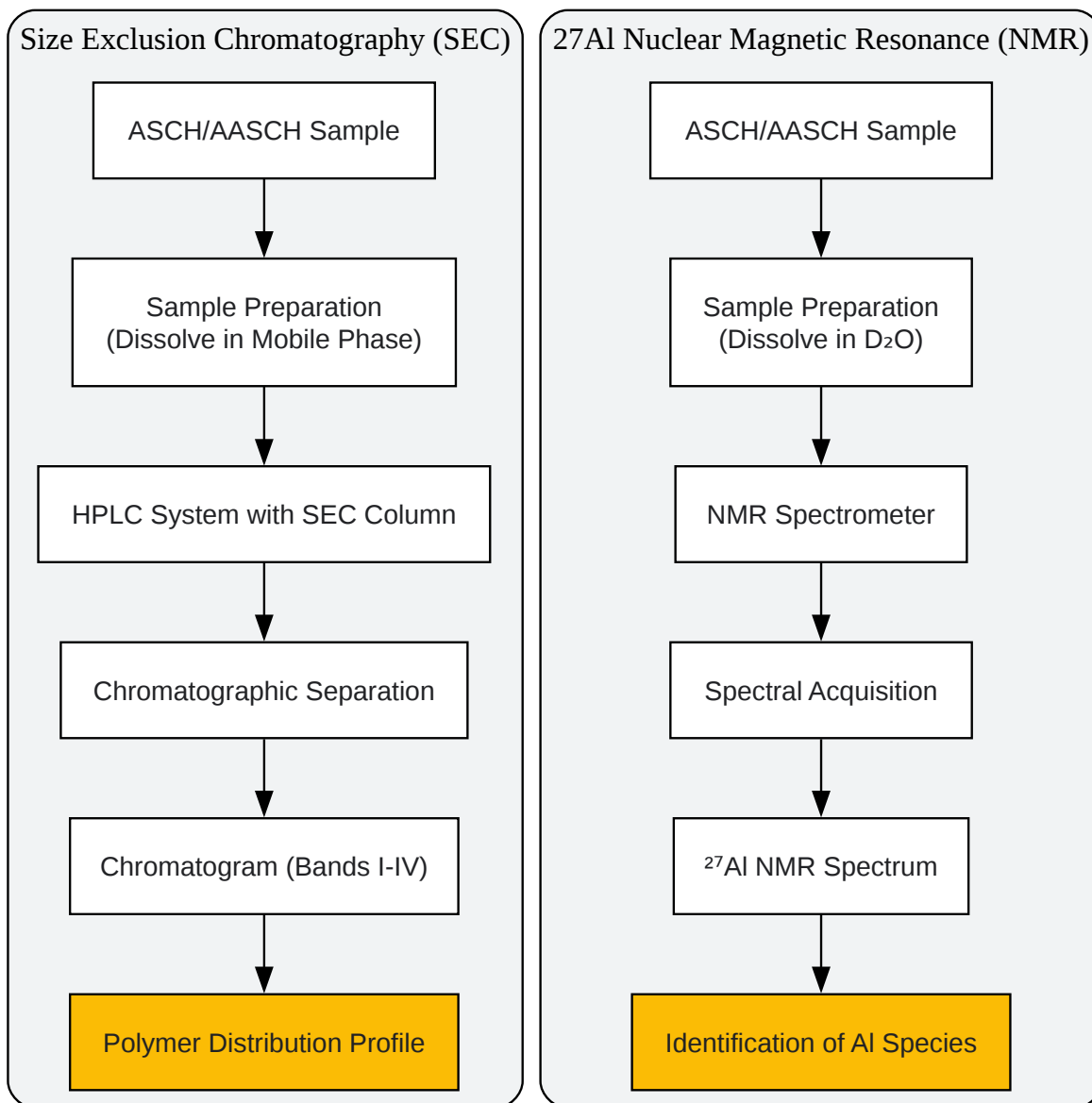
- Dissolve the ASCH or AASCH powder in the mobile phase to a known concentration (e.g., 2% by weight of Aluminum).

Chromatographic Conditions:

- Mobile Phase: A common mobile phase is a dilute aqueous acid solution, such as 0.01M nitric acid, to prevent interactions between the sample and the stationary phase.
- Flow Rate: Typically around 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 25°C.
- Injection Volume: A small, precise volume (e.g., 100  $\mu\text{L}$ ) is injected.

Data Analysis: The resulting chromatogram displays a series of peaks, often referred to as "Bands," which correspond to different sizes of aluminum polymer species. The area under each peak is proportional to the amount of that species present.

- Band I: Very large polymers or aggregates. For high-efficacy AASCH, this band should be minimized.
- Band II: Large polymeric species.
- Band III: Medium-sized polymers, including the highly effective  $\text{Al}_{13}$  Keggin-ion. A higher concentration of Band III is desirable for enhanced efficacy.
- Band IV: Smaller aluminum species, such as monomers and dimers. A certain level of Band IV is also considered beneficial for antiperspirant activity.



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Caption: Workflow for the characterization of **aluminum sesquichlorohydrate**.

## 27-Aluminum Nuclear Magnetic Resonance (<sup>27</sup>Al NMR) Spectroscopy

$^{27}\text{Al}$  NMR is a powerful tool for identifying and quantifying the different aluminum species based on their coordination environment.

Experimental Protocol:

Instrumentation:

- High-field NMR spectrometer

Sample Preparation:

- ASCH or AASCH solutions are typically prepared in deuterium oxide ( $\text{D}_2\text{O}$ ) to provide a lock signal for the spectrometer.

Data Analysis: The chemical shift in the  $^{27}\text{Al}$  NMR spectrum is indicative of the coordination of the aluminum atom:

- $\sim 0$  ppm: Octahedrally coordinated aluminum (e.g.,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ ).
- $\sim 62.5$  ppm: Tetrahedrally coordinated aluminum, which is characteristic of the central aluminum atom in the  $\text{Al}_{13}$  Keggin-ion.

By integrating the signals, the relative amounts of different aluminum species can be quantified.

## Quantitative Data

The following table summarizes the characteristics of activated **aluminum sesquichlorohydrate** powders produced with varying Al:Cl ratios, as detailed in patent literature.

% Al	% Cl	Al:Cl Ratio	% Moisture Content	% Band I	% Band III	% Band IV
23.05	18.98	1.60	10.11	0.00	23.46	31.29
24.10	18.78	1.69	8.92	0.00	27.35	29.19
24.04	18.29	1.73	8.57	0.81	32.18	15.34

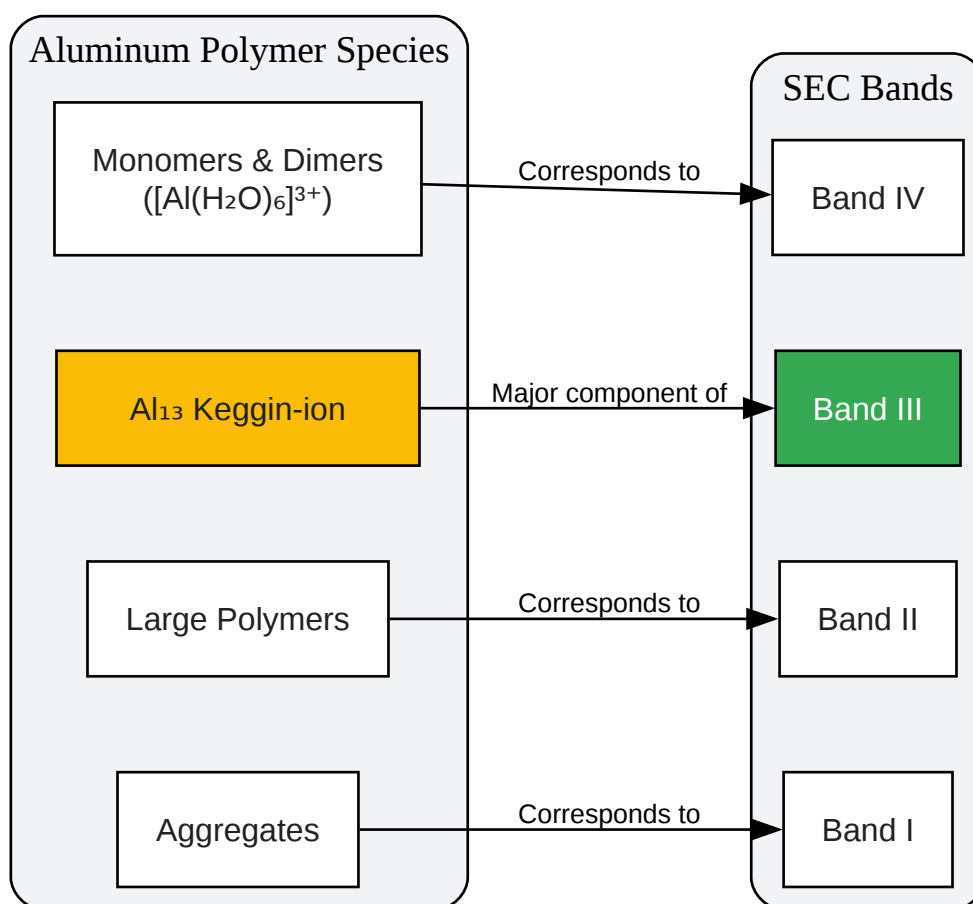


Source: Adapted from US Patent 10,526,210 B2[1]

## Mechanism of Action and Polymer Species

The antiperspirant action of ASCH is primarily a physical blockage of the eccrine sweat gland ducts. The aluminum species in the ASCH solution react with sweat, leading to the formation of a gelatinous plug. The efficacy of this plug is dependent on the size and nature of the aluminum polymers present.

The  $\text{Al}_{13}$  Keggin-ion, a key component of the desirable Band III fraction, is a highly stable and charged species with a central tetrahedrally coordinated aluminum atom surrounded by 12 octahedrally coordinated aluminum atoms. The activation process promotes the formation of these and other medium-to-large polymers, which are more effective at forming a durable and effective plug in the sweat duct.



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Caption: Relationship between aluminum species and SEC bands.

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## References

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Address: 3281 E Guasti Rd

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